

Personal protective equipment for handling 1,4-Diacetoxy-2,3-dicyanobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Diacetoxy-2,3-dicyanobenzene

Cat. No.: B160749

[Get Quote](#)

Essential Safety and Handling Guide for 1,4-Diacetoxy-2,3-dicyanobenzene

This guide provides immediate and essential safety protocols for laboratory personnel, including researchers, scientists, and drug development professionals, handling **1,4-Diacetoxy-2,3-dicyanobenzene** (CAS No. 83619-73-2).^[1] The following procedures are designed to ensure safe operational handling and disposal.

Chemical Profile:

Property	Value
Chemical Name	1,4-Diacetoxy-2,3-dicyanobenzene
Molecular Formula	C ₁₂ H ₈ N ₂ O ₄
Molecular Weight	244.20 g/mol
CAS Number	83619-73-2 ^[1]
Appearance	Solid (form may vary)
Storage	Store at -20°C ^[1]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **1,4-Diacetoxy-2,3-dicyanobenzene** is not readily available, data from structurally related compounds containing cyano and acetoxy functional groups suggest potential hazards. These may include skin and eye irritation, and potential toxicity if ingested or inhaled.^{[2][3]} Therefore, a comprehensive PPE plan is mandatory for all personnel handling this compound.

Table 1: Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Purpose
Hand Protection	Nitrile or other chemically resistant gloves. Double-gloving is recommended.	To prevent skin contact and absorption. ^[4]
Eye Protection	Safety glasses with side shields or chemical splash goggles. A face shield may be required for larger quantities. ^{[4][5]}	To protect eyes from splashes and airborne particles. ^[4]
Skin and Body	A standard laboratory coat, fully buttoned. A chemical-resistant apron is recommended when handling larger quantities. ^[4]	To prevent contamination of personal clothing and skin. ^[4]
Respiratory	A NIOSH-approved respirator (e.g., N95 dust mask) should be used, especially when handling the solid form to avoid dust inhalation.	To prevent inhalation of dust or aerosols. ^[4]
Footwear	Closed-toe shoes made of a non-porous material. ^[6]	To protect feet from spills.

Operational Plan: Step-by-Step Handling Procedure

Adherence to the following experimental protocol is crucial for the safe handling of **1,4-Diacetoxy-2,3-dicyanobenzene**.

Preparation:

- Ensure the work area, typically a certified chemical fume hood, is clean and uncluttered.[\[4\]](#)
- Verify that all necessary PPE is available and in good condition.[\[4\]](#)
- Have an emergency spill kit readily accessible.[\[4\]](#)

Donning PPE: The correct order for putting on PPE is critical to prevent exposure.

- Put on a lab coat, ensuring it is fully buttoned.[\[4\]](#)
- Wear safety glasses or goggles.[\[4\]](#)
- Put on the recommended gloves.[\[4\]](#)
- If handling the powder outside of a certified fume hood, a respirator is required.[\[4\]](#)

Handling the Chemical:

- Conduct all manipulations of **1,4-Diacetoxy-2,3-dicyanobenzene** within a certified chemical fume hood to minimize inhalation exposure.[\[4\]](#)
- Use a spatula or other appropriate tools to handle the solid. Avoid creating dust.[\[4\]](#)
- If making a solution, add the solid to the solvent slowly to prevent splashing.[\[4\]](#)

Post-Handling:

- Securely close the container of **1,4-Diacetoxy-2,3-dicyanobenzene**.
- Clean the work area thoroughly.

- Remove PPE in the correct order to avoid cross-contamination: gloves first, followed by the lab coat, and then eye protection.[4]
- Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[4]

Disposal Plan

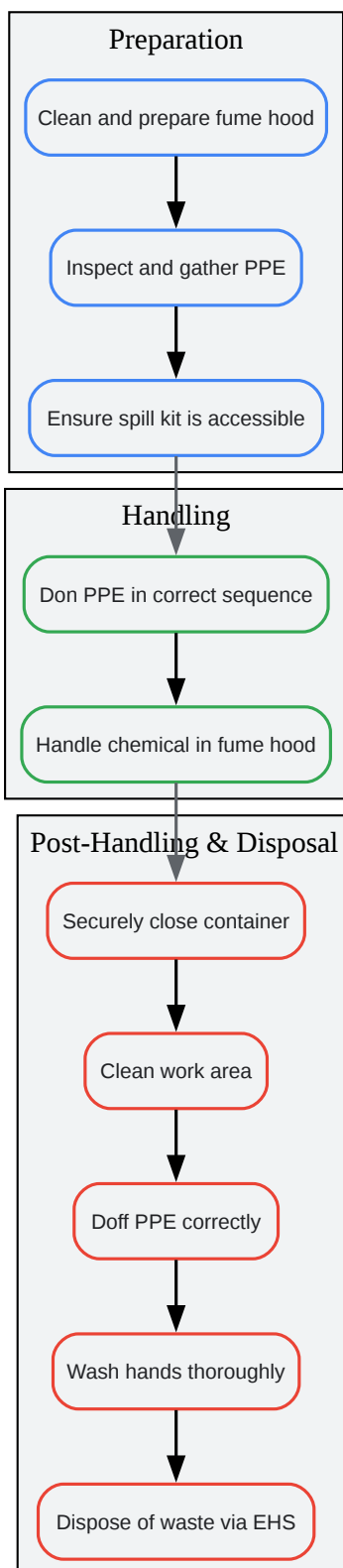
Unused Chemical:

- Dispose of as hazardous chemical waste through your institution's Environmental Health and Safety (EHS) office.[4]
- Do not discard in regular trash or down the drain.[4]

Contaminated Materials:

- Dispose of any contaminated PPE (e.g., gloves) and lab supplies (e.g., weighing paper, pipette tips) as hazardous waste in designated containers.

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **1,4-Diacetoxy-2,3-dicyanobenzene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,4-DIACETOXY-2,3-DICYANO BENZENE, CasNo.83619-73-2 Nanjing Easichem Co. Ltd. China (Mainland) [easichem12.lookchem.com]
- 2. fishersci.com [fishersci.com]
- 3. 对苯二腈 98% | Sigma-Aldrich [sigmaaldrich.com]
- 4. benchchem.com [benchchem.com]
- 5. epa.gov [epa.gov]
- 6. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1,4-Diacetoxy-2,3-dicyanobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160749#personal-protective-equipment-for-handling-1-4-diacetoxy-2-3-dicyanobenzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com